

Technical Guide: Physical Properties of 1,5-Dimethylcyclopentene

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Compound of Interest

Compound Name: 1,5-Dimethylcyclopentene

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This technical guide provides a comprehensive overview of the known physical and chemical properties of **1,5-Dimethylcyclopentene**, a valuable building block in organic synthesis. The information is presented to support research and development activities where this compound is utilized.

Core Physical and Chemical Data

1,5-Dimethylcyclopentene is a cyclic alkene with the molecular formula C₇H₁₂.^[1]^[2] Its structure and properties make it a useful intermediate in the synthesis of more complex molecules.^[2]

Summary of Physical Properties

The following table summarizes the key quantitative physical data for **1,5-Dimethylcyclopentene**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂	[1][2]
Molecular Weight	96.17 g/mol	[1][3]
CAS Number	16491-15-9	[1]
Melting Point	-118°C	[1][2][4][5]
Boiling Point	102°C - 102.05°C (at 760 mmHg)	[1][2][4]
Density	0.775 - 0.801 g/cm ³	[1][2][4]
Refractive Index	1.4304 - 1.447	[1][2][4]
Vapor Pressure	39.6 mmHg at 25°C	[2][4]
Critical Temperature	292°C	[5]
Critical Pressure	32.8 atm	[5]

Spectral Information

Spectral data is crucial for the identification and characterization of **1,5-Dimethylcyclopentene**.

- Infrared (IR) Spectrum: The IR spectrum of **1,5-Dimethylcyclopentene** is available and can be used for fingerprint identification.[6][7] The spectrum will show characteristic peaks for C-H stretching and bending vibrations.[8]
- Mass Spectrometry (MS): Mass spectral data is available, providing information about the compound's molecular weight and fragmentation patterns under electron ionization.[9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While a specific spectrum for **1,5-Dimethylcyclopentene** was not found, data for the isomeric 1,2-Dimethylcyclopentene is available, which can provide comparative insights into the chemical shifts and coupling constants for similar cyclopentene ring systems.[10]

Experimental Protocols

A common synthetic route to produce substituted cyclopentenes is through the acid-catalyzed dehydration of the corresponding cyclopentanol. The following is a representative protocol for the synthesis of **1,5-Dimethylcyclopentene** from 1,2-Dimethylcyclopentanol, adapted from established procedures for similar alcohol dehydrations.

Synthesis of 1,5-Dimethylcyclopentene via Dehydration of 1,2-Dimethylcyclopentanol

This procedure describes the E1 elimination reaction to form **1,5-Dimethylcyclopentene** from its corresponding alcohol precursor.

Materials:

- 1,2-Dimethylcyclopentanol
- Concentrated phosphoric acid (H_3PO_4) or sulfuric acid (H_2SO_4)
- Boiling chips
- 5% Sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Distillation apparatus
- Separatory funnel
- Round-bottom flask
- Heating mantle

Procedure:

- Reaction Setup: In a round-bottom flask, combine 1,2-Dimethylcyclopentanol and a few boiling chips. Slowly add a catalytic amount of concentrated phosphoric acid (approximately 1.5 mL for every 5 mL of alcohol). Swirl the flask to ensure thorough mixing.^[8]

- Distillation: Assemble a simple or fractional distillation apparatus with the round-bottom flask. [11] Heat the mixture gently using a heating mantle to a temperature that allows for the distillation of the alkene products as they are formed. The boiling point of **1,5-Dimethylcyclopentene** is approximately 102°C.[5] Continue the distillation until no more product is collected, being careful not to distill to dryness.[8][11]
- Washing: Transfer the collected distillate to a separatory funnel. Add an equal volume of 5% sodium bicarbonate solution to neutralize any co-distilled acid.[8] Stopper the funnel and shake gently, venting frequently to release any pressure from CO₂ evolution. Allow the layers to separate, then drain and discard the lower aqueous layer.
- Drying: Transfer the organic layer to a clean, dry Erlenmeyer flask. Add a small amount of anhydrous magnesium sulfate or sodium sulfate to remove any residual water.[8][11] Swirl the flask and let it stand for 10-15 minutes.
- Final Purification: If necessary, a final distillation of the dried product can be performed to obtain highly purified **1,5-Dimethylcyclopentene**.

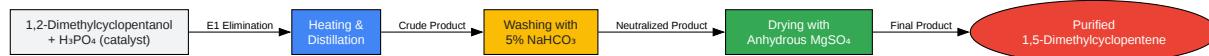
Characterization:

The identity and purity of the synthesized **1,5-Dimethylcyclopentene** can be confirmed using Gas Chromatography (GC) and Infrared (IR) Spectroscopy.[11]

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1,5-Dimethylcyclopentene** from 1,2-Dimethylcyclopentanol.



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Caption: Workflow for the synthesis of **1,5-Dimethylcyclopentene**.

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